Ethyl 5-hydroxy-6-iodonicotinate: A Comprehensive Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name:	*Ethyl 5-hydroxy-6-iodonicotinate*
CAS No.:	*59288-40-3*
Cat. No.:	*B1592517*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals on the Synthesis, Characterization, and Application of **Ethyl 5-hydroxy-6-iodonicotinate** (CAS Number: 59288-40-3).

Introduction: The Strategic Importance of a Versatile Pyridine Building Block

Ethyl 5-hydroxy-6-iodonicotinate is a strategically important substituted pyridine derivative that serves as a versatile building block in modern organic synthesis and medicinal chemistry. Its unique trifunctionalized structure, featuring a hydroxyl group, an iodine atom, and an ethyl ester on a pyridine core, offers multiple reactive handles for molecular elaboration. This guide provides a detailed exploration of its synthesis, physicochemical properties, and key applications, with a focus on the practical insights required by researchers in drug discovery and development. The presence of the iodo-substituent at the 6-position makes it an ideal substrate for a variety of palladium-catalyzed cross-coupling reactions, enabling the

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introduction of diverse chemical moieties and the construction of complex molecular architectures.

Physicochemical and Spectroscopic Profile

A thorough understanding of the physicochemical properties of **Ethyl 5-hydroxy-6-iodonicotinate** is essential for its effective use in synthesis. The key properties are summarized in the table below.

Property	Value	Source
CAS Number	59288-40-3	[1]
Molecular Formula	$C_8H_8INO_3$	[1]
Molecular Weight	293.06 g/mol	[1]
IUPAC Name	ethyl 5-hydroxy-6-iodopyridine-3-carboxylate	[1]
Physical Form	Solid	[2]
Purity	≥98%	[2]
Storage	4°C, protect from light	[2]

While experimental spectroscopic data for **Ethyl 5-hydroxy-6-iodonicotinate** is not readily available in the public domain, the expected spectral characteristics can be inferred from its structure and data from analogous compounds. Researchers synthesizing this compound should anticipate characteristic signals in ^{1}H NMR, ^{13}C NMR, IR, and mass spectrometry that confirm the presence of the ethyl ester, the hydroxyl group, the iodinated pyridine ring, and the overall molecular weight. Commercial suppliers may provide compound-specific analytical data upon request.

Synthesis and Purification: A Step-by-Step Protocol

The synthesis of **Ethyl 5-hydroxy-6-iodonicotinate** is typically achieved through a two-step process starting from 5-hydroxynicotinic acid. The first step involves the esterification of the

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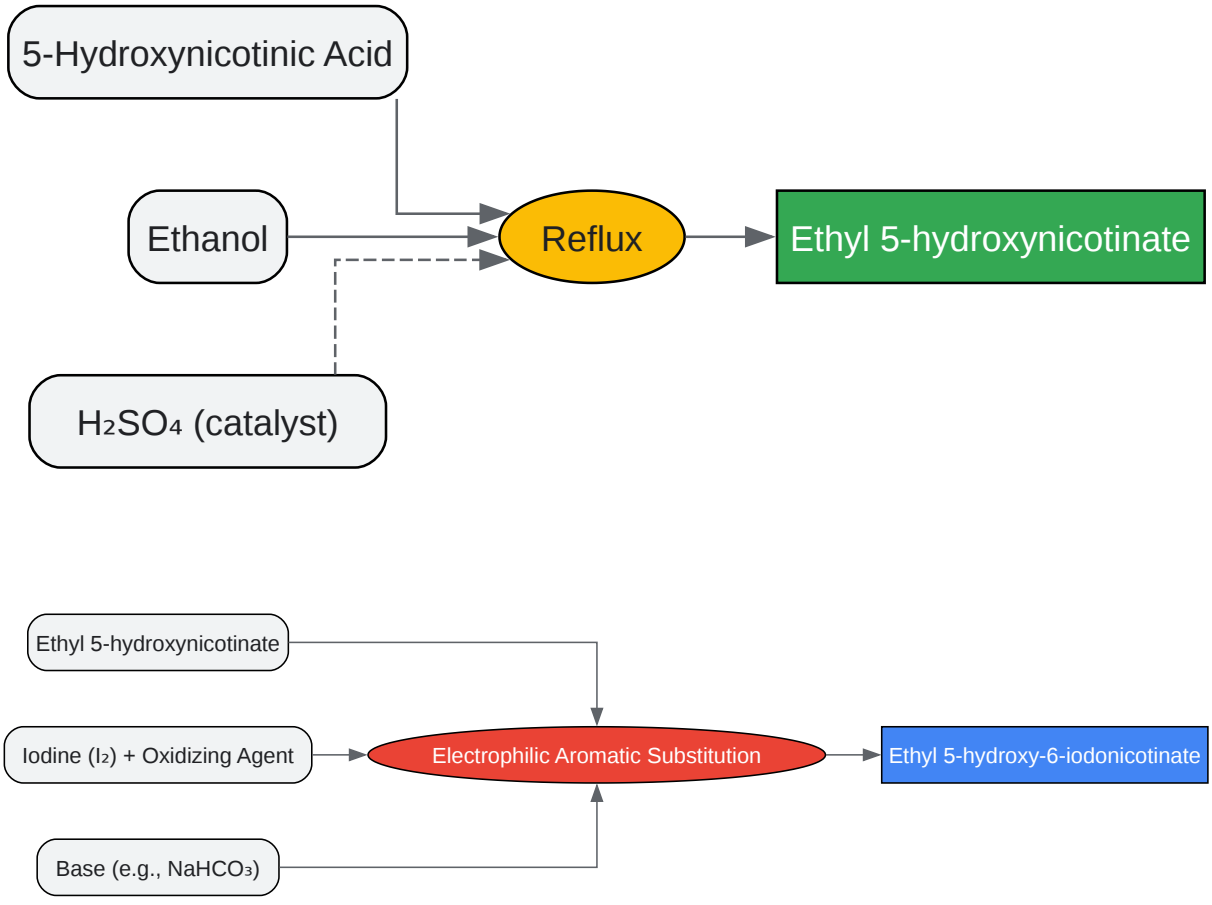
carboxylic acid, followed by the regioselective iodination of the resulting ethyl 5-hydroxynicotinate.

Part 1: Synthesis of the Precursor, Ethyl 5-hydroxynicotinate

The initial step is the Fischer esterification of 5-hydroxynicotinic acid. This well-established reaction provides the necessary precursor for the subsequent iodination.



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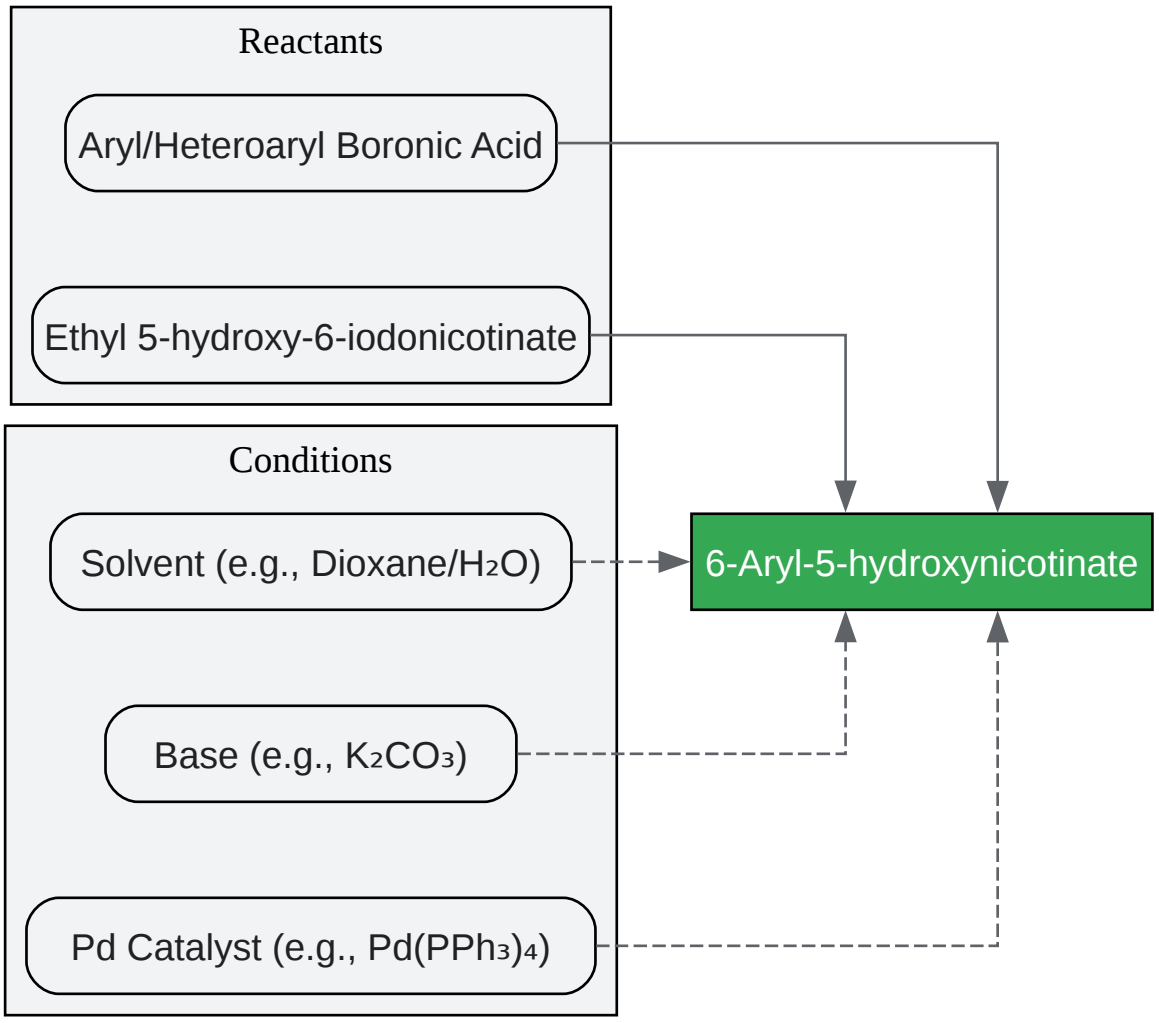

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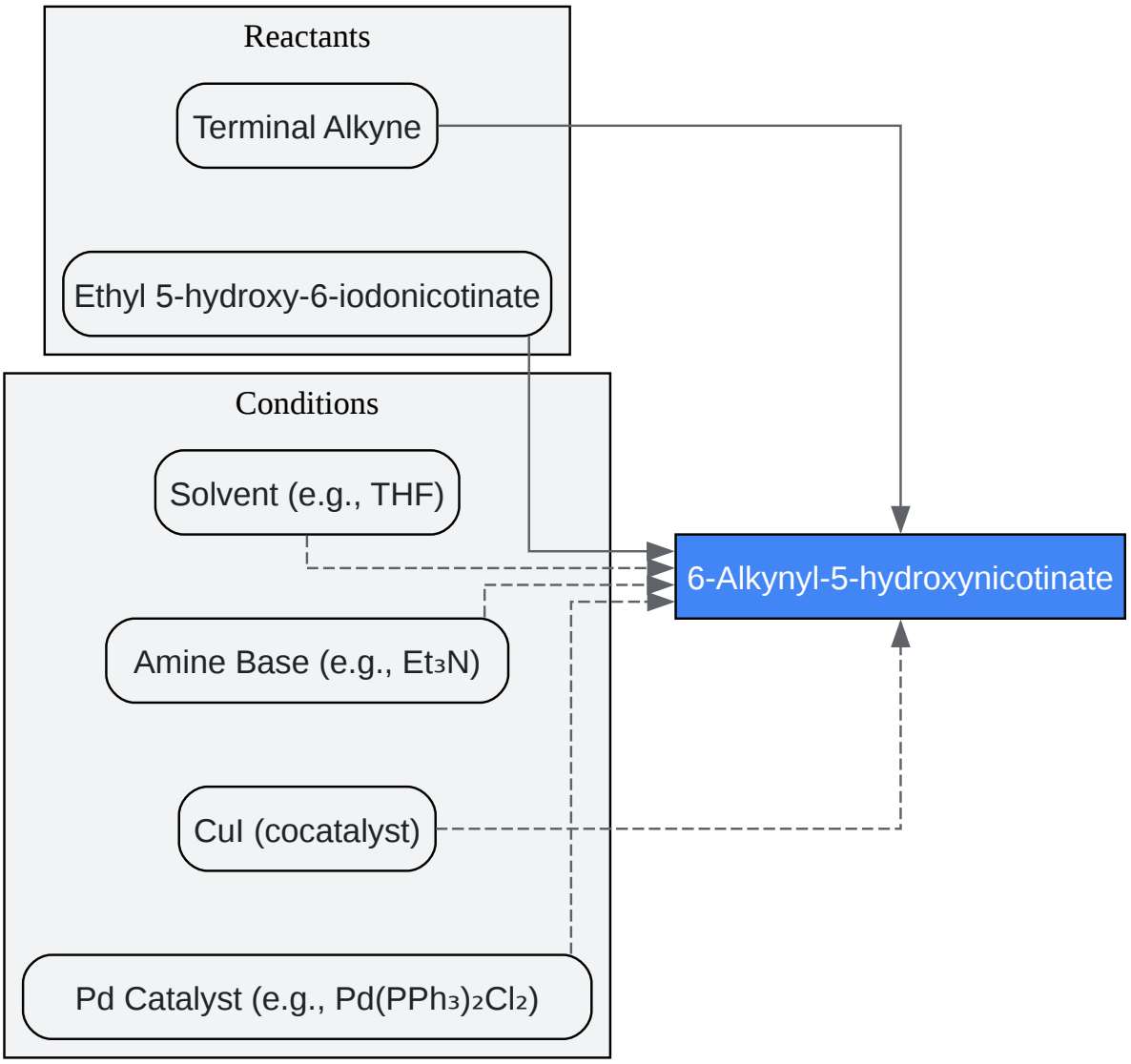

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Sources

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- 1. Ethyl 5-hydroxy-6-iodonicotinate | C8H8INO3 | CID 23264453 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl 5-hydroxy-6-iodonicotinate | 59288-40-3 [sigmaaldrich.com]
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